

# A Technical Guide to the Natural Abundance and Isotopic Distribution of Cerium-142

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## Compound of Interest

Compound Name: Cerium-142

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This technical guide provides a comprehensive overview of the natural abundance and isotopic distribution of **Cerium-142**, intended for researchers, scientists, and professionals in drug development. The document details the isotopic composition of natural cerium, the specific properties of the **Cerium-142** isotope, and the experimental methodologies used for its characterization.

## Isotopic Abundance of Naturally Occurring Cerium

Naturally occurring cerium (58Ce) is a lanthanide element composed of four stable isotopes: 136Ce, 138Ce, 140Ce, and 142Ce.<sup>[1]</sup> The most abundant of these is 140Ce, which is the only theoretically stable isotope.<sup>[2]</sup> The other three isotopes, including 142Ce, are observationally stable but are theoretically predicted to undergo radioactive decay with extremely long half-lives.<sup>[2][3]</sup>

The standard atomic weight of cerium is  $140.116 \pm 0.001$  u.<sup>[1][2]</sup> The isotopic abundances of these naturally occurring isotopes are summarized in the table below.

Isotope	Natural Abundance (atom %)
136Ce	0.185 - 0.19
138Ce	0.251
140Ce	88.45 - 88.48
142Ce	11.11 - 11.114

Data compiled from multiple sources.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)  
[\[6\]](#)

## Properties of the Cerium-142 Isotope

**Cerium-142** is a stable, naturally occurring isotope of cerium.[\[7\]](#) While it is considered stable for all practical purposes, it is theoretically predicted to undergo double beta decay to Neodymium-142 or alpha decay to Barium-138, with a very long theoretical half-life of approximately  $5 \times 10^{16}$  years.[\[3\]](#)[\[7\]](#) To date, this decay has not been observed.[\[2\]](#) Enriched 142Ce is utilized in various fields, including nuclear physics research.[\[4\]](#)[\[8\]](#)

The key nuclear and physical properties of **Cerium-142** are presented in the following table.

Property	Value
Symbol	142Ce
Atomic Number (Z)	58
Neutron Number (N)	84
Mass Number (A)	142
Atomic Mass (Da)	141.909244
Nuclear Spin (I)	0
Half-life (T $\frac{1}{2}$ )	Stable (> 5 x 10 <sup>16</sup> years)
Theoretical Decay Modes	Double Beta Decay ( $\beta$ - $\beta$ -) to 142Nd, Alpha Decay ( $\alpha$ ) to 138Ba

Data compiled from multiple sources.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)

## Experimental Determination of Isotopic Abundance

The determination of the isotopic abundance of elements like cerium is primarily accomplished through mass spectrometry.[\[9\]](#) Techniques such as Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) are standard methods for obtaining high-precision isotope ratio measurements of lanthanides.[\[10\]](#) [\[11\]](#) These methods allow for the separation and quantification of isotopes based on their mass-to-charge ratio.

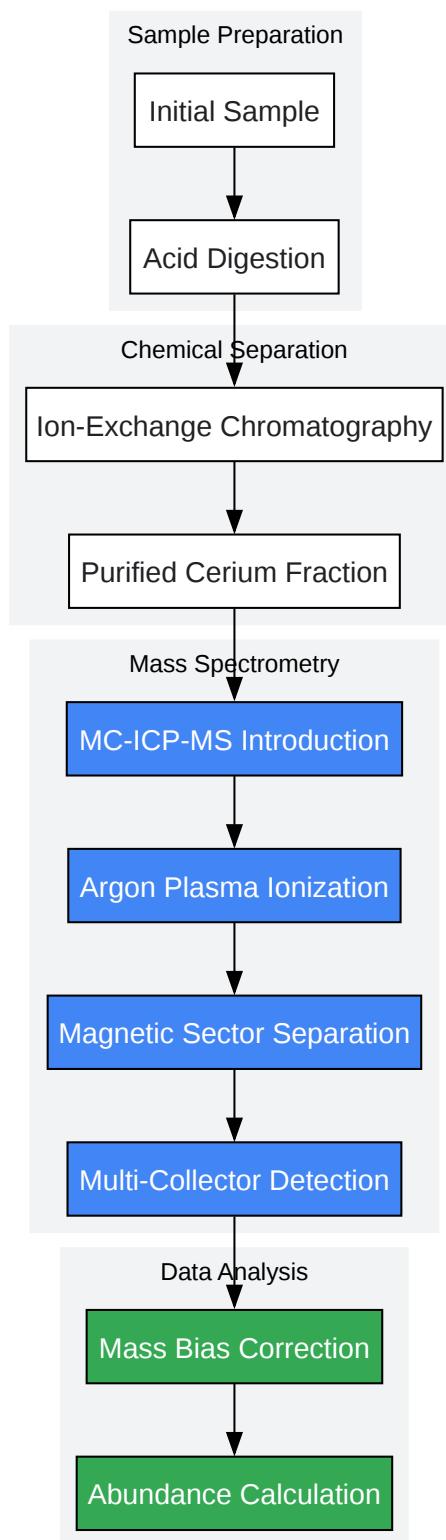
## Generalized Experimental Protocol: Isotopic Analysis by MC-ICP-MS

The following protocol outlines the typical steps for determining the isotopic composition of cerium in a geological or purified sample using MC-ICP-MS.

- Sample Preparation and Digestion:
  - A precisely weighed aliquot of the sample material is dissolved using a mixture of high-purity acids (e.g., hydrofluoric and nitric acid).

- The complete dissolution of the sample is typically achieved through heating in a closed vessel.
- Chemical Separation and Purification:
  - Cerium must be chemically separated from the sample matrix to avoid isobaric interferences (i.e., isotopes of other elements with the same mass as a cerium isotope).
  - This is typically accomplished using multi-step ion-exchange chromatography.[\[10\]](#) A column containing a specialized resin is used to selectively bind and then elute different elements.
  - The purified cerium fraction is collected for analysis.
- Mass Spectrometric Analysis:
  - The purified cerium solution is introduced into the ICP-MS instrument.
  - The sample is nebulized and introduced into a high-temperature argon plasma (~10,000 K), which atomizes and ionizes the cerium atoms.[\[11\]](#)
  - The ion beam is then accelerated and passed through a magnetic field, which separates the ions based on their mass-to-charge ratio.
  - The separated isotope beams ( $^{136}\text{Ce}^+$ ,  $^{138}\text{Ce}^+$ ,  $^{140}\text{Ce}^+$ ,  $^{142}\text{Ce}^+$ ) are simultaneously measured by multiple detectors (Faraday cups).
- Data Correction and Quantification:
  - The raw ion beam intensities are corrected for instrumental mass bias.
  - The relative abundance of each isotope is calculated from the corrected ion beam ratios.
  - The final isotopic composition is reported in atom percent.

## Workflow for Isotopic Abundance Determination by MC-ICP-MS

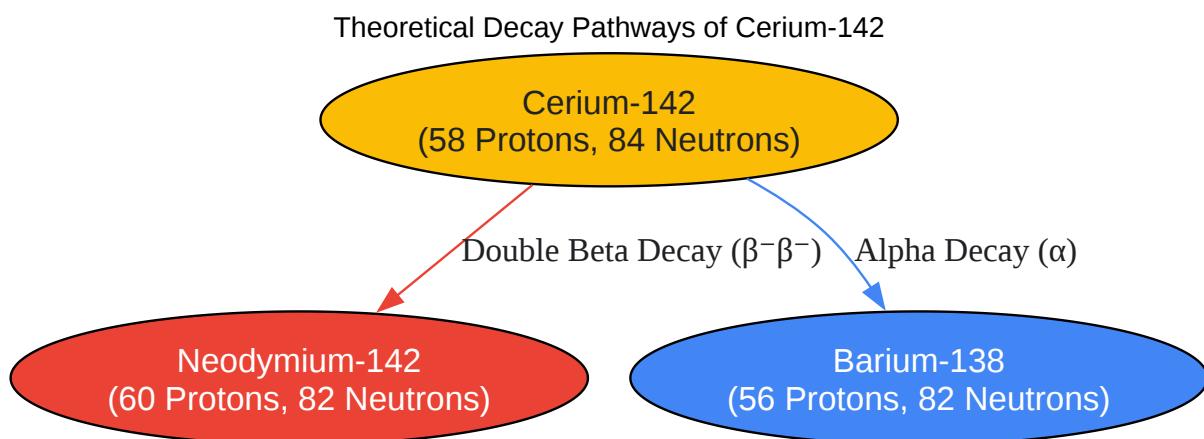
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Workflow for Isotopic Abundance Determination by MC-ICP-MS.

## Theoretical Decay Pathways of Cerium-142

As previously mentioned, **Cerium-142** is theoretically unstable and is predicted to decay via two possible pathways, although these have never been experimentally observed.[2][7] The extreme rarity of these potential decays underscores the isotope's practical stability.

- Double Beta Decay ( $\beta^- \beta^-$ ): In this process, two neutrons within the  $^{142}\text{Ce}$  nucleus would simultaneously decay into two protons, emitting two electrons and two antineutrinos. This would transmute the cerium atom into Neodymium-142 ( $^{142}\text{Nd}$ ).
- Alpha Decay ( $\alpha$ ): This pathway involves the emission of an alpha particle (a helium nucleus,  $^4\text{He}$ ) from the  $^{142}\text{Ce}$  nucleus. The resulting daughter nuclide would be Barium-138 ( $^{138}\text{Ba}$ ).



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Theoretical Decay Pathways of **Cerium-142**.

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